1H-1,2,3-Triazole-1-carbaldehyde: Technical Guide to Properties & Stability

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Compound of Interest

Compound Name: *1H-1,2,3-Triazole-1-carbaldehyde*

Cat. No.: *B12985408*

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Chemical Identity & Structural Analysis[1][2][3]

Distinction of Isomers (Critical): Researchers must distinguish between the N-formyl (reactive reagent) and C-formyl (stable building block) isomers. This guide focuses on the N-formyl species.

Feature	1H-1,2,3-Triazole-1-carbaldehyde **(Topic)**	1H-1,2,3-Triazole-4-carbaldehyde **(Common)**
Structure	Formyl group on Nitrogen (N1)	Formyl group on Carbon (C4)
CAS Number	959960-46-4	16681-68-8
Reactivity	High (Acyl donor, moisture sensitive)	Low/Moderate (Stable aldehyde)
State	Unstable oil / Sensitive solid	Stable crystalline solid
Function	Formylating reagent; Carbene precursor	Pharmacophore building block

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Electronic Structure

The N1-carbonyl bond is electronically activated due to the electron-withdrawing nature of the triazole ring. The lone pair on N1 is delocalized into the aromatic ring, making the carbonyl carbon highly electrophilic.

- Bonding: The N-C(O)H bond has partial double-bond character but is weaker than a standard amide bond, facilitating "acyl transfer" (formylation).
- Isomerism: N-substituted 1,2,3-triazoles exist in equilibrium between N1 and N2 isomers. While N2 is often thermodynamically preferred, N1-acylation is kinetically accessible and often required for specific ring-opening transformations.

Chemical Properties & Reactivity Profile[4][5][6]

Formyl Transfer (Formylation)

Acting as an "active amide," **1H-1,2,3-Triazole-1-carbaldehyde** behaves similarly to N-formylbenzotriazole or N-formylimidazole. It reacts rapidly with nucleophiles (amines, alcohols) to transfer the formyl group.

- Mechanism: Nucleophilic attack at the carbonyl carbon

  Tetrahedral intermediate

  Expulsion of 1,2,3-triazole anion (good leaving group, pKa ~9).
- Selectivity: Highly chemoselective for primary amines over secondary amines due to steric sensitivity.

Denitrogenative Ring Opening (Carbene Formation)

A unique property of N1-acyl-1,2,3-triazoles is their ability to undergo denitrogenation under thermal or Rh(II)-catalyzed conditions.

- Pathway: The N1-formyl group destabilizes the ring, allowing extrusion of

  gas.
- Product: Formation of an

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-imino carbene (azavinyl carbene), which can undergo C-H insertion or cyclopropanation. This is a powerful tool in diversity-oriented synthesis (DOS).

Stability & Handling Protocols

Hydrolytic Instability (Moisture Sensitivity)

- Risk: Extreme. The compound hydrolyzes rapidly upon contact with ambient moisture to release formic acid and 1H-1,2,3-triazole.
- Half-life: Minutes to hours in non-anhydrous solvents.
- Storage: Must be stored under Argon/Nitrogen at -20°C.

Thermal Stability

- Risk: Moderate to High.
- Decomposition: Potential for exothermic decomposition (gas evolution,) above 60–80°C.
- Precaution: Avoid heating neat material. Reactions involving this species are typically conducted at 0°C to RT, or under strictly controlled reflux for carbene generation.

Experimental Protocols

In Situ Generation & Utilization

Rationale: Due to instability, isolation is discouraged. The following protocol generates the reagent for immediate consumption.

Reagents:

- 1H-1,2,3-Triazole (1.0 equiv)
- Formic Acid (1.1 equiv)
- DCC (Dicyclohexylcarbodiimide) (1.1 equiv) or CDI (Carbonyldiimidazole)

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- Solvent: Anhydrous DCM or THF

Workflow:

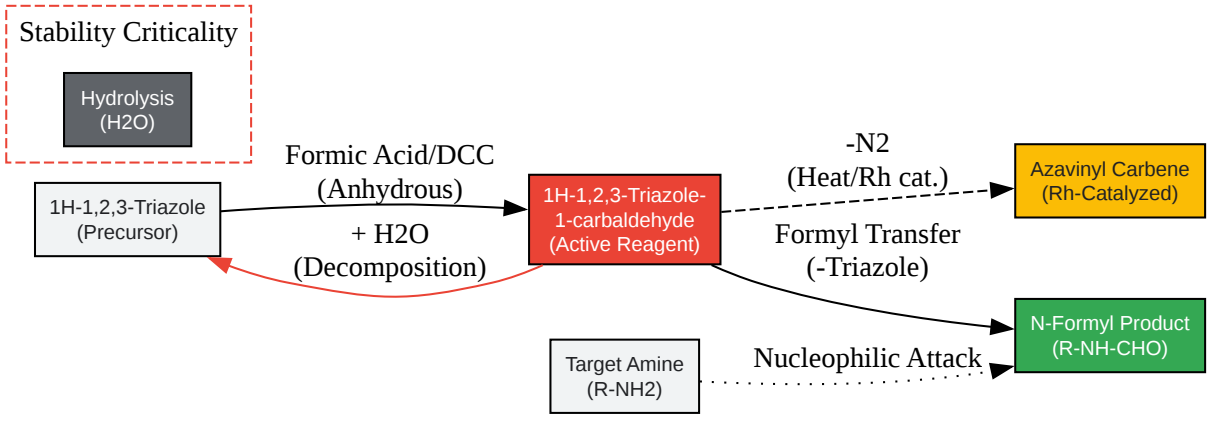
- Activation: Dissolve formic acid in anhydrous DCM at 0°C under

  .
- Coupling: Add DCC slowly. Stir for 15 min to form the active ester/anhydride.
- Addition: Add 1H-1,2,3-triazole. The mixture will generate **1H-1,2,3-Triazole-1-carbaldehyde** (and DCU byproduct).
- Usage: Add the target amine/nucleophile directly to this mixture. Stir at 0°C

  RT for 1-2 hours.
- Workup: Filter off DCU precipitate. Wash filtrate with sat.

  (removes free triazole/acid).

Visualization of Reaction Pathways



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Caption: Reaction pathways for **1H-1,2,3-Triazole-1-carbaldehyde**. Red path indicates decomposition via moisture.

Applications in Drug Development[5]

Late-Stage Functionalization (LSF)

Used to introduce formyl groups (bioisostere of methyl/carbonyl) into complex amines where harsh conditions (e.g., boiling formic acid) would degrade the API (Active Pharmaceutical Ingredient).

Peptidomimetic Synthesis

The reagent serves as a mild alternative to synthesize N-formyl peptides, which are critical for:

- Formyl peptide receptor (FPR) agonists.
- Bacterial protein mimicry studies.

Scaffold Hopping (Carbene Chemistry)

The denitrogenative pathway allows the triazole ring to function as a "masked" carbene. This is used to synthesize:

- Polysubstituted Pyrroles: Via transannulation with alkynes.
- Fused Heterocycles: Via intramolecular C-H insertion.

References

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Sources

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